

Essential Safety and Logistics for Handling FBPase-1 Inhibitor-1

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Compound of Interest

Compound Name: *FBPase-1 inhibitor-1*

Cat. No.: *B15615537*

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For researchers, scientists, and drug development professionals working with **FBPase-1 inhibitor-1**, this guide provides immediate, essential safety, handling, and disposal information. Adherence to these protocols is crucial for ensuring a safe laboratory environment and the integrity of your experimental results.

Chemical and Physical Properties

FBPase-1 inhibitor-1, also known by its synonyms F1,6BPase-1 Inhibitor and FBP1 Inhibitor, is a potent allosteric inhibitor of fructose-1,6-bisphosphatase (FBPase-1). Its chemical and physical properties are summarized below.

Property	Value
Chemical Name	2,5-dichloro-N-(5-chloro-2-benzoxazolyl)-benzenesulfonamide
CAS Number	883973-99-7
Molecular Formula	C ₁₃ H ₇ Cl ₃ N ₂ O ₃ S
Molecular Weight	377.6 g/mol
Appearance	Crystalline solid
Solubility	DMSO: ~14 mg/mLDMF: ~20 mg/mL
Storage Temperature	Long-term: -20°C (stable for ≥ 4 years)Stock Solution: -80°C (up to 1 year)

Personal Protective Equipment (PPE)

While **FBPase-1 inhibitor-1** is not classified as hazardous under the Globally Harmonized System (GHS), standard laboratory safety precautions should always be observed. The following PPE is recommended when handling this compound:

PPE Category	Recommended Equipment
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Body Protection	Laboratory coat
Respiratory	Not required under normal use. Use a fume hood if creating aerosols or dust.

Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, store the compound at -20°C in its original packaging.

- For long-term storage of stock solutions, aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.[1]

Preparation of Stock Solutions:

- **FBPase-1 inhibitor-1** is soluble in organic solvents such as DMSO and DMF.[2]
- To prepare a stock solution, dissolve the crystalline solid in the solvent of choice.[2] It is recommended to purge the solvent with an inert gas before use.[2]
- For aqueous buffers, first dissolve the inhibitor in DMF and then dilute with the aqueous buffer. A 1:6 solution of DMF:PBS (pH 7.2) can be prepared. Aqueous solutions are not recommended for storage for more than one day.[2]

General Handling:

- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.[2]

Disposal Plan

- Dispose of unused **FBPase-1 inhibitor-1** and any contaminated materials in accordance with local, state, and federal regulations.
- This compound is classified as a water hazard class 1, indicating it is slightly hazardous for water.[3] Do not allow large quantities to enter ground water, water courses, or sewage systems.[3]
- Consult your institution's environmental health and safety (EHS) office for specific disposal guidelines.

Experimental Protocol: In Vitro FBPase Inhibition Assay

This protocol outlines a coupled-enzyme assay to determine the inhibitory activity (IC_{50}) of **FBPase-1 inhibitor-1**.

Materials:

- **FBPase-1 inhibitor-1**
- Human or pig kidney FBPase
- Assay Buffer: 0.2 M Tris-acetate, 4 mM $MgCl_2$, 4 mM $(NH_4)_2SO_4$, 0.1 EDTA, pH 7.5
- Fructose-1,6-bisphosphate (FBP)
- Phosphoglucose isomerase
- Glucose-6-phosphate dehydrogenase
- $NADP^+$
- 96-well microplate
- Microplate reader capable of measuring absorbance at 340 nm

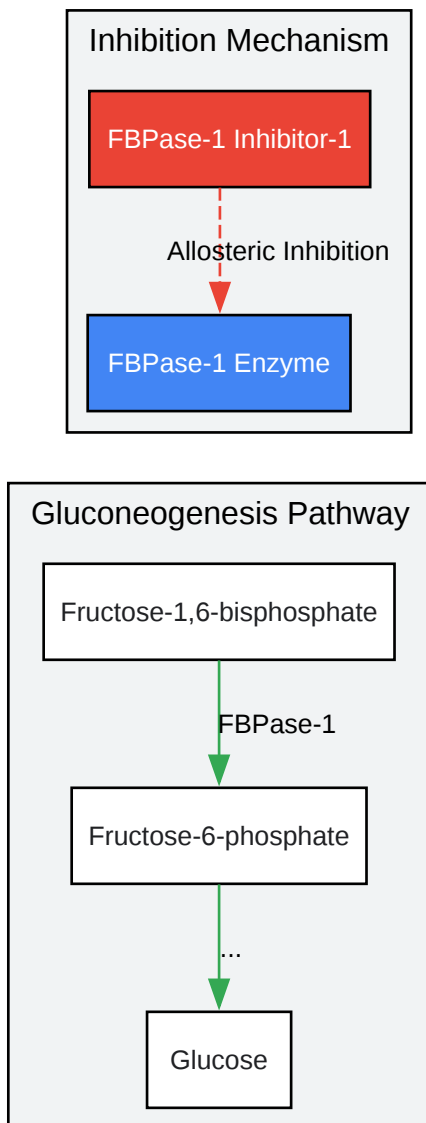
Procedure:

- Prepare a stock solution of **FBPase-1 inhibitor-1** in DMSO.
- Create a serial dilution of the inhibitor in the assay buffer to achieve a range of desired concentrations.
- In a 96-well plate, add the following to each well:
 - Assay Buffer
 - **FBPase-1 inhibitor-1** dilution (or DMSO for control)

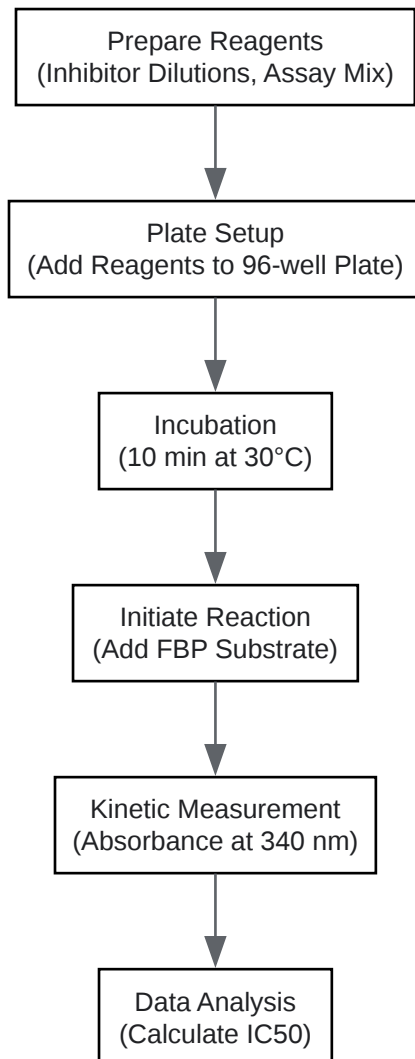
- FBPase enzyme
- Phosphoglucose isomerase
- Glucose-6-phosphate dehydrogenase
- NADP⁺
- Incubate the plate at 30°C for 10 minutes.
- Initiate the reaction by adding the substrate, fructose-1,6-bisphosphate.
- Immediately measure the increase in absorbance at 340 nm over time, which corresponds to the production of NADPH.
- Calculate the rate of reaction for each inhibitor concentration.
- Plot the reaction rate against the inhibitor concentration and fit the data to a suitable dose-response curve to determine the IC₅₀ value.

Visualizations

FBPase-1 in Gluconeogenesis and its Inhibition



In Vitro FBPase Inhibition Assay Workflow



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